

Whitepaper: The Interactome of AHNAK Protein in Mammalian Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AHNAK protein

Cat. No.: B1176255

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

The AHNAK nucleoprotein, a giant scaffold protein of approximately 700 kDa, is a fascinating and complex player in a multitude of cellular processes.^[1] Initially identified as a gene repressed in neuroblastoma, AHNAK is now understood to be ubiquitously expressed and involved in diverse functions ranging from cell structure and migration to the regulation of critical signaling pathways.^{[2][3]} Its large size is due to a central domain composed of numerous repeated motifs, which provide a platform for multiple protein-protein interactions.^[4] ^[5] This technical guide provides an in-depth exploration of the known interactome of AHNAK in mammalian cells, detailing its binding partners, the quantitative nature of these interactions, the signaling pathways it modulates, and the experimental methodologies used to uncover these connections.

The AHNAK Interactome: A Network of Key Cellular Regulators

AHNAK's function as a scaffold protein is defined by its ability to bind to a wide array of proteins, thereby organizing signaling complexes and linking them to cellular structures. These interactions are fundamental to its roles in calcium homeostasis, signal transduction, and cytoskeletal organization. Key interacting partners are detailed below.

- Calcium Channel Subunits: AHNAK directly interacts with the β -subunits of L-type voltage-gated calcium channels (LVGCC), such as Cav1.1 and Cav1.2.[6][7][8] This interaction is crucial for the proper plasma membrane expression and modulation of these channels, thereby playing an essential role in calcium signaling, particularly in T-cells and cardiomyocytes.[6][9]
- Annexin A2/S100A10 Complex: AHNAK binds to the heterotetrameric Annexin A2/S100A10 (AnxA2/p11) complex.[10][11] This interaction is mediated by S100A10 and is critical for recruiting AHNAK to the plasma membrane and regulating the cortical actin cytoskeleton, which influences cell membrane cytoarchitecture and repair processes.[11][12][13]
- Phospholipase C-gamma1 (PLC- γ 1): The central repeat domains of AHNAK bind to and activate PLC- γ 1.[4][7] This activation is notably enhanced in the presence of arachidonic acid, suggesting a mechanism for PLC- γ 1 activation that is independent of tyrosine phosphorylation.[4][5]
- Protein Kinase C-alpha (PKC- α): AHNAK acts as a molecular linker, forming a complex with both PKC- α and PLC- γ 1.[14][15] This scaffolding function facilitates a signaling cascade where activated PKC- α leads to the production of arachidonic acid, which in turn, alongside AHNAK, stimulates PLC- γ 1 activity.[14]
- TGF- β Signaling Mediators: AHNAK potentiates the Transforming Growth Factor- β (TGF- β) signaling pathway by interacting with receptor-activated Smad proteins, specifically Smad3. [16][17] This interaction promotes the nuclear translocation of Smad3, enhancing its transcriptional activity and contributing to cell cycle arrest.[2][17]
- Cytoskeletal and Membrane Repair Proteins: AHNAK interacts with actin, bundling actin filaments and linking calcium channels to the cytoskeleton.[9][18] It also co-localizes and interacts with dysferlin, a protein involved in sarcolemma repair.[11][18]
- Tumor Suppressors and Growth Factor Receptors: AHNAK has been shown to form complexes with the tumor suppressor p53.[2][16] Additionally, in hepatocellular carcinoma, AHNAK can physically bind to the Insulin-like Growth Factor 1 Receptor (IGF-1R), potentially contributing to tumor growth.[19]

Quantitative Analysis of AHNAK Interactions

While many AHNAK interactions have been identified qualitatively, quantitative data remains sparse. The available data underscores the high-affinity nature of some of these interactions.

Interacting Partner	AHNAK Domain/Fragment	Method	Affinity/Concentration	Reference
PLC- γ 1	Recombinant fragments (one and four repeat motifs)	In vitro activation assay	Nanomolar concentrations	[4][5]
Cav β 2	ahnak1(5462-5535) fragment	Surface Plasmon Resonance (SPR)	Affinity increased ~2.4-fold upon PKA phosphorylation of Cav β 2	[20]
Cav β 2 / α 1C I-II linker	Not directly involving AHNAK, but provides context for the channel complex	Surface Plasmon Resonance (SPR)	$K(D) \approx 35 \text{ nM}$	[20]

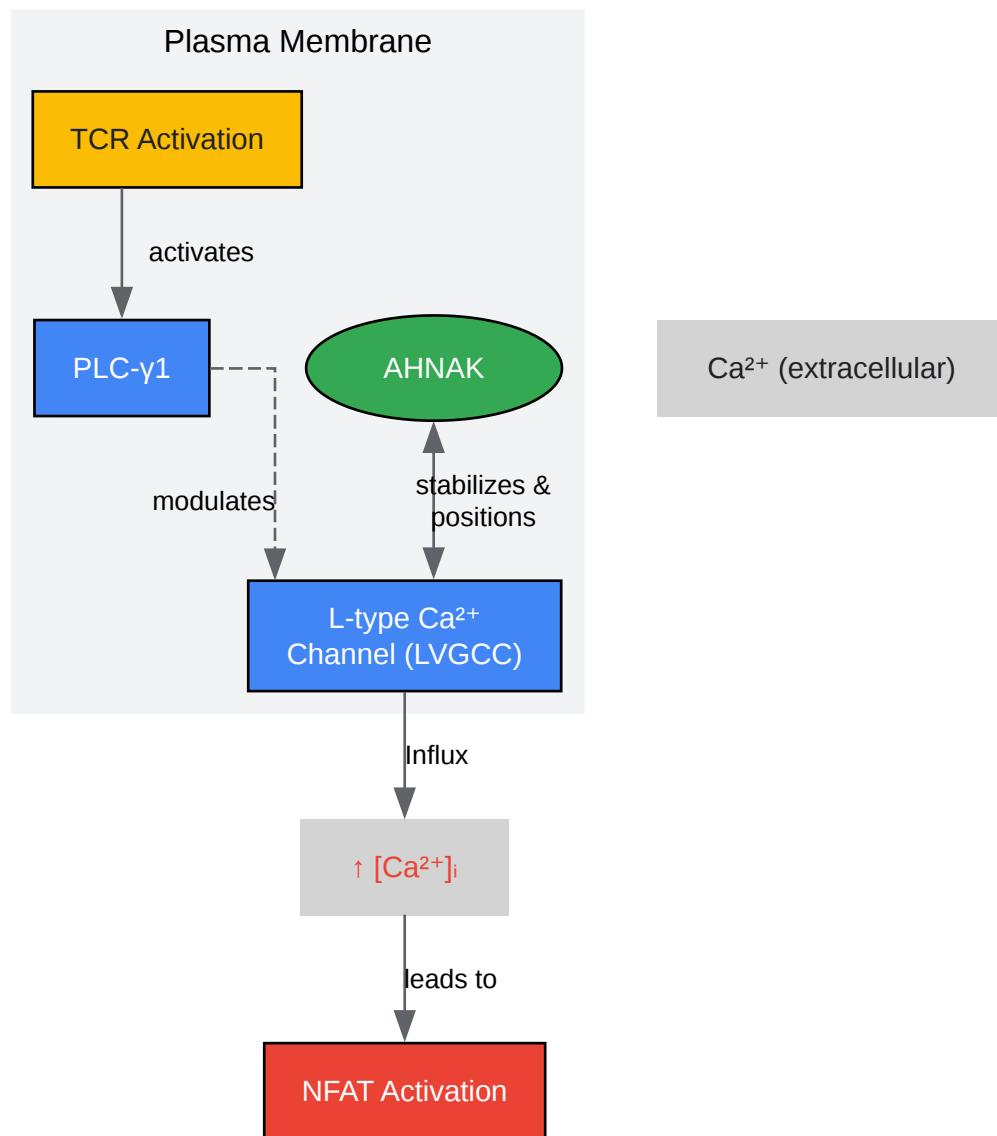
Key Signaling Pathways Involving AHNAK

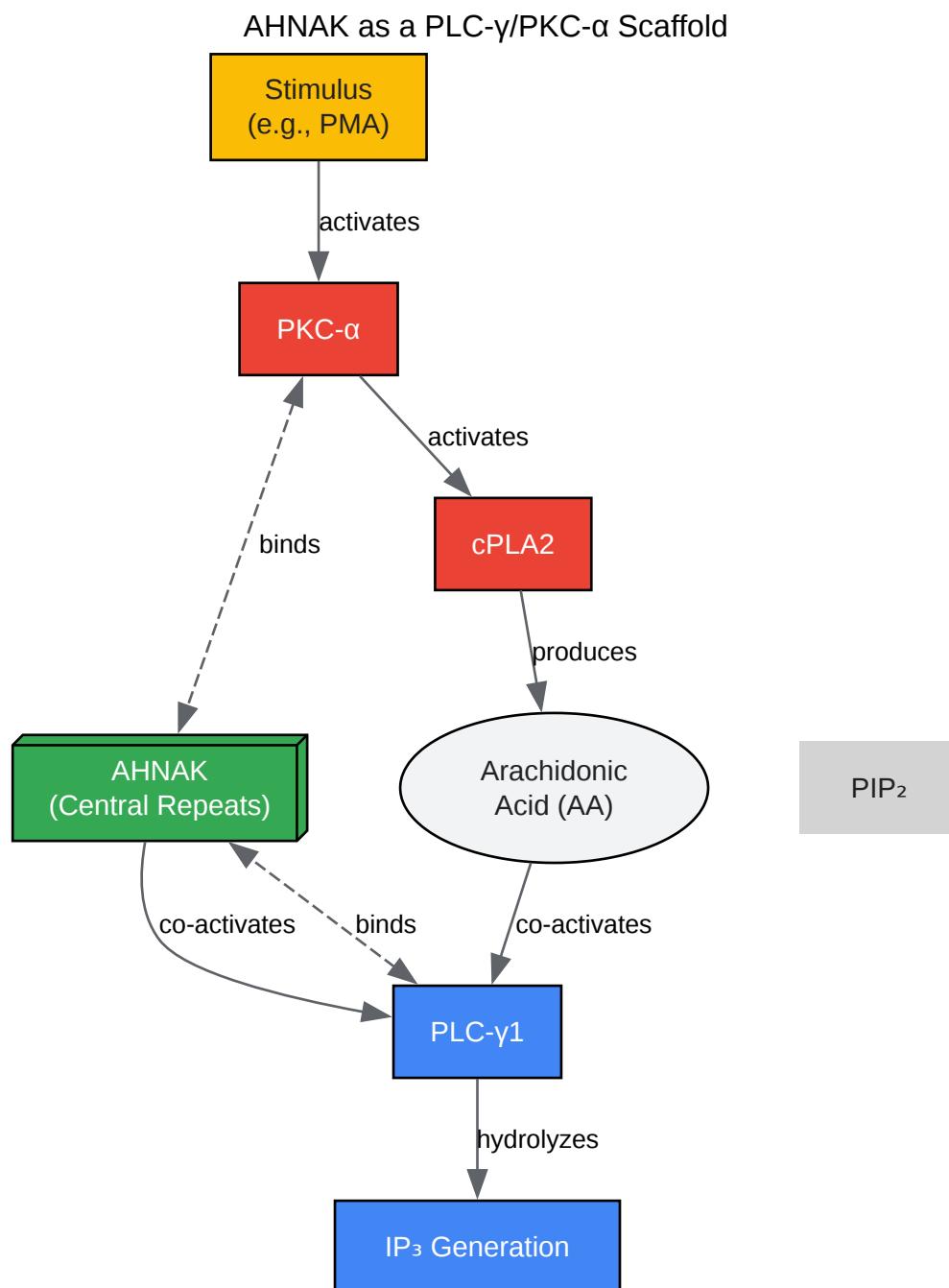
AHNAK's role as a scaffold protein places it at the crossroads of several major signaling pathways. Its interactions physically link key enzymes and effector proteins, enabling efficient and localized signal propagation.

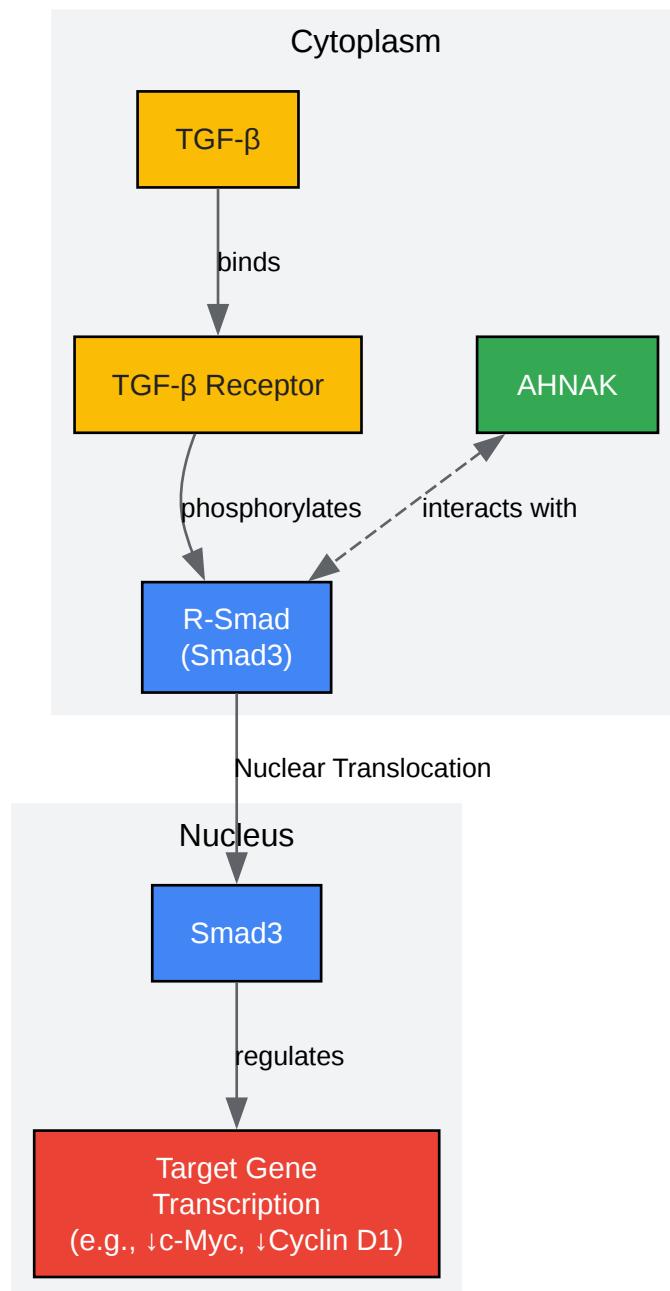
Calcium Signaling Pathway

AHNAK is a critical component of calcium signaling. It physically tethers L-type calcium channels to the plasma membrane and cytoskeleton, influencing calcium influx upon cellular stimulation, such as T-cell receptor activation.[6][10]

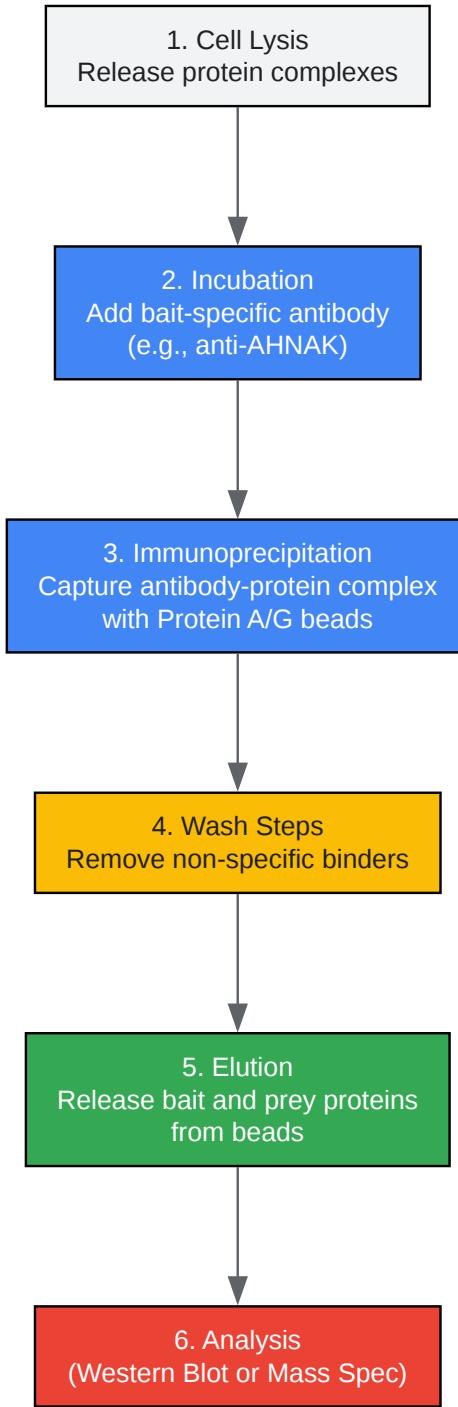
AHNAK in Calcium Signaling

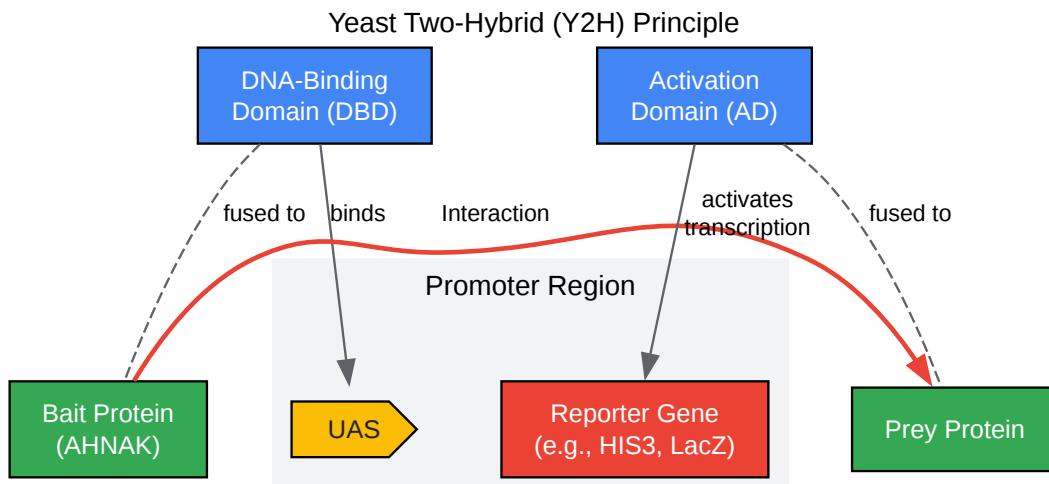




AHNAK in TGF- β Signaling

Co-Immunoprecipitation (Co-IP) Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The human gene AHNAK encodes a large phosphoprotein located primarily in the nucleus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Gene - AHNAK [maayanlab.cloud]
- 3. Protein kinase B phosphorylates AHNAK and regulates its subcellular localization - PMC [pmc.ncbi.nlm.nih.gov]
- 4. AHNAK, a protein that binds and activates phospholipase C-gamma1 in the presence of arachidonic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cn.aminer.org [cn.aminer.org]

- 6. A scaffold protein, AHNAK1, is required for calcium signaling during T cell activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pnas.org [pnas.org]
- 8. AHNAK: The quiet giant in calcium homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. academic.oup.com [academic.oup.com]
- 10. A scaffold protein, AHNAK1 is required for calcium signalling during T cell activation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Structure of a C-terminal AHNAK peptide in a 1:2:2 complex with S100A10 and an acetylated N-terminal peptide of annexin A2 - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The Annexin A2/S100A10 Complex: The Mutualistic Symbiosis of Two Distinct Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 13. rupress.org [rupress.org]
- 14. AHNAK-mediated activation of phospholipase C-gamma1 through protein kinase C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. dspace.ewha.ac.kr [dspace.ewha.ac.kr]
- 16. AHNAKs roles in physiology and malignant tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Frontiers | AHNAKs roles in physiology and malignant tumors [frontiersin.org]
- 19. AHNAK Contributes to Hepatocellular Carcinoma Growth by Interacting with IGF-1R - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Ahnak1 interaction is affected by phosphorylation of Ser-296 on Cav β ₂ - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Whitepaper: The Interactome of AHNAK Protein in Mammalian Cells]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1176255#interactome-of-ahnak-protein-in-mammalian-cells>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com